

# understanding the novelty of LS-75 compound

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## Compound of Interest

Compound Name: LS-75

Cat. No.: B042276

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An in-depth analysis of publicly available data reveals limited information regarding a compound designated as **LS-75**. While a chemical entity with this identifier is available from commercial suppliers, extensive scientific literature detailing its novelty, mechanism of action, and biological activity is not readily accessible. This guide provides a summary of the available information and highlights the areas where data is currently lacking.

## Chemical and Physical Properties of LS-75

A compound designated as **LS-75** is cataloged with the CAS number 885-70-1. Its fundamental chemical properties are summarized below.

Property	Value	Reference
CAS Number	885-70-1	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>9</sub> N <sub>3</sub> O	<a href="#">[1]</a>
Molecular Weight	211.22 g/mol	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a>

## Computational Chemistry Data

Computational predictions provide some insight into the physicochemical properties of the **LS-75** compound.

Parameter	Predicted Value	Reference
TPSA (Topological Polar Surface Area)	54.02 Å <sup>2</sup>	[1]
LogP (Octanol-Water Partition Coefficient)	2.3909	[1]
Hydrogen Bond Acceptors	3	[1]
Hydrogen Bond Donors	2	[1]
Rotatable Bonds	0	[1]

## Novelty and Mechanism of Action

Currently, there is no publicly available scientific literature that describes the novelty or the specific mechanism of action of the **LS-75** compound (CAS 885-70-1). Drug development is a complex process, and new compounds are continuously being investigated. However, without published research, any claims regarding the innovative aspects of **LS-75** would be speculative.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols and defined signaling pathways associated with the **LS-75** compound are not available in the public domain. As such, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships is not possible at this time.

In conclusion, while the basic chemical identity of a compound labeled **LS-75** is known, a comprehensive understanding of its biological significance and novelty awaits further research and publication in peer-reviewed scientific journals. Researchers and drug development professionals interested in this compound would need to conduct their own investigations to elucidate its properties and potential applications.

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## References

- 1. chemscene.com [chemscene.com]
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